The Biophysical Architect: A Technical Guide to the Physical Characteristics of DLPC

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Compound of Interest	
Compound Name:	*1,2-Dilauroyl-sn-glycero-3-phosphocholine*
CAS No.:	*127641-86-5*
Cat. No.:	*B1147216*

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Foreword: Understanding the Building Blocks of Innovation

In the intricate world of lipid science, **1,2-dilauroyl-sn-glycero-3-phosphocholine** (DLPC) emerges as a phospholipid of significant interest. Its unique physical characteristics, dictated by its relatively short saturated acyl chains, position it as a versatile tool in the design and engineering of lipid-based systems for drug delivery, membrane biophysics research, and nanotechnology. This guide is crafted for researchers, scientists, and drug development professionals, providing an in-depth exploration of the core physical properties of DLPC. We will delve not only into the "what" – the quantitative data – but also the "why" and "how," offering insights into the experimental methodologies that underpin our understanding of this fascinating molecule. Our approach is rooted in scientific integrity, aiming to equip you with the foundational knowledge to confidently and effectively utilize DLPC in your research endeavors.

The Molecular Identity of DLPC: A Structural Overview

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DLPC is a glycerophospholipid, a class of lipids that forms the fundamental framework of biological membranes.[1] Its structure consists of a glycerol backbone esterified to two lauric acid molecules at the sn-1 and sn-2 positions, and a phosphocholine head group at the sn-3 position. Lauric acid is a saturated fatty acid with 12 carbon atoms. This seemingly simple molecular architecture gives rise to a unique set of physical properties that distinguish DLPC from its longer-chain counterparts like DPPC (dipalmitoylphosphatidylcholine) and DSPC (distearoylphosphatidylcholine).

The amphiphilic nature of DLPC, with its hydrophilic phosphocholine headgroup and hydrophobic lauroyl tails, is the cornerstone of its self-assembling behavior in aqueous environments, leading to the formation of structures such as micelles and liposomes.[2][3]

Core Physical Characteristics of DLPC

The utility of DLPC in various scientific applications is directly linked to its distinct physical and thermodynamic properties. These parameters govern its behavior in solution and as a component of larger assemblies.

Property	Value	Source
Molecular Formula	$C_{32}H_{64}NO_8P$	[1]
Molecular Weight	621.8 g/mol	[1]
CAS Number	18194-25-7	[1]
Main Phase Transition Temperature (Tm)	-1°C to -2°C	
Bilayer Thickness	~3.0 nm	
Critical Micelle Concentration (CMC)	Not definitively reported; expected to be in the micromolar range	[4]
Area per Molecule	Varies with surface pressure and temperature	[5][6][7]

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The Gel-to-Liquid Crystalline Phase Transition (Tm): A Gateway to Fluidity

The main phase transition temperature (Tm) is a critical parameter that defines the fluidity of a lipid bilayer. It is the temperature at which the lipid assembly transitions from a tightly packed, ordered gel phase (Lβ') to a more fluid, disordered liquid crystalline phase (Lα). For DLPC, the Tm is approximately -1°C to -2°C. This low Tm is a direct consequence of its short 12-carbon acyl chains, which have weaker van der Waals interactions compared to longer-chain lipids.

This characteristic is of paramount importance in the formulation of liposomes and other lipid nanoparticles. At physiological temperatures (around 37°C), DLPC exists in a highly fluid state. This fluidity can be harnessed to create more dynamic and permeable membranes, which can be advantageous for certain drug delivery applications where enhanced release kinetics are desired.

Bilayer Thickness: A Dimension of Influence

The length of the acyl chains directly influences the thickness of the lipid bilayer. Due to its shorter lauroyl chains, DLPC forms significantly thinner bilayers compared to lipids with longer chains. The thickness of a pure DLPC bilayer is approximately 3.0 nm. This is in contrast to the thicker bilayers formed by DSPC (disteroylphosphatidylcholine, C18:0), which are around 4.7 nm. This ability to form thinner membranes makes DLPC a valuable tool for studying the influence of membrane thickness on the function of membrane-embedded proteins and for creating more compact nanocarriers.

Critical Micelle Concentration (CMC): The Onset of Self-Assembly

The critical micelle concentration (CMC) is the concentration of a surfactant above which micelles spontaneously form in an aqueous solution.[8] For phospholipids, this property is crucial for understanding their behavior at low concentrations and for applications where micellar structures are desired.

A definitive, experimentally determined CMC value for DLPC is not readily available in the peer-reviewed literature. However, we can infer its likely range based on the established trend that the CMC of phospholipids decreases with increasing acyl chain length due to greater

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hydrophobicity.[4] For instance, lysophosphatidylcholines with shorter acyl chains have higher CMCs. Given this trend, the CMC of DLPC is expected to be in the micromolar (µM) range, significantly lower than that of lysolipids but higher than that of its longer-chain diacyl counterparts. The precise determination of DLPC's CMC requires experimental investigation using the methods outlined in a later section.

Area per Molecule: A Measure of Packing Density

The area per molecule is a measure of the lateral space occupied by a single lipid molecule within a monolayer or bilayer. This parameter is highly dependent on the phase state of the lipid, the lateral pressure, and the temperature. In the more fluid liquid-crystalline phase, the area per molecule is larger than in the tightly packed gel phase.

While a single value for the area per molecule of DLPC cannot be provided without specifying the experimental conditions, it can be determined from pressure-area isotherms generated using a Langmuir-Blodgett trough. As a general principle, due to its shorter acyl chains, DLPC will exhibit a larger area per molecule in the liquid-crystalline phase compared to longer-chain saturated phospholipids at the same reduced temperature (T/Tm).

Experimental Methodologies for Characterizing DLPC

A robust understanding of DLPC's physical characteristics is built upon a foundation of precise experimental measurements. The following section details the key techniques employed by lipid scientists to characterize these properties, providing both the "how" and the "why" behind these experimental choices.

Differential Scanning Calorimetry (DSC): Probing Thermal Transitions

Principle: Differential Scanning Calorimetry is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. When a lipid sample undergoes a phase transition, it will either absorb (endothermic) or release (exothermic) heat, resulting in a detectable signal.

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Application for DLPC: DSC is the primary method for determining the main phase transition temperature (Tm) and the enthalpy of this transition (ΔH). For DLPC, a DSC thermogram would show an endothermic peak at approximately -1°C, corresponding to the gel-to-liquid crystalline phase transition. The shape and width of this peak also provide information about the cooperativity of the transition.

Experimental Protocol: Determination of Tm of DLPC Liposomes

- Liposome Preparation:
  - Dissolve a known quantity of DLPC in a suitable organic solvent (e.g., chloroform or a chloroform/methanol mixture) in a round-bottom flask.
  - Remove the solvent using a rotary evaporator to form a thin, uniform lipid film on the inner surface of the flask.
  - Further dry the film under high vacuum for at least 2 hours to remove any residual solvent.
  - Hydrate the lipid film with a desired aqueous buffer (e.g., phosphate-buffered saline, PBS) by gentle agitation above the Tm of the lipid. This process forms multilamellar vesicles (MLVs).
  - To create small unilamellar vesicles (SUVs) or large unilamellar vesicles (LUVs), the MLV suspension can be further processed by sonication or extrusion, respectively.
- DSC Analysis:
  - Accurately weigh a sample of the liposome suspension into a DSC pan.
  - Use the same buffer as a reference in a separate pan.
  - Place both pans in the DSC instrument.
  - Equilibrate the system at a temperature well below the expected Tm (e.g., -20°C).
  - Scan the temperature at a controlled rate (e.g., 1-5°C/min) through the phase transition region up to a temperature well above the Tm (e.g., 20°C).

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- The temperature at the peak of the endothermic transition is taken as the Tm. The area under the peak is proportional to the enthalpy of the transition (ΔH).

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Workflow for Determining DLPC's Phase Transition Temperature using DSC.

Dynamic Light Scattering (DLS): Sizing and Aggregation Behavior

Principle: Dynamic Light Scattering, also known as Photon Correlation Spectroscopy, measures the fluctuations in the intensity of scattered light from particles in suspension. These fluctuations are caused by the Brownian motion of the particles. Smaller particles move more rapidly, causing faster fluctuations in the scattered light intensity. By analyzing the correlation of these fluctuations over time, the hydrodynamic diameter of the particles can be determined.

Application for DLPC: DLS is an indispensable tool for characterizing the size and size distribution of DLPC liposomes. It is also used to monitor the stability of liposome formulations over time, detecting any aggregation or changes in particle size. Furthermore, DLS can be employed to determine the critical micelle concentration (CMC) by observing the change in scattering intensity as a function of lipid concentration. Below the CMC, only small, individual lipid molecules are present, resulting in low scattering intensity. Above the CMC, the formation of larger micelles leads to a significant increase in scattering intensity.

Experimental Protocol: Determination of DLPC Liposome Size

- Sample Preparation:
  - Prepare DLPC liposomes as described in the DSC protocol.
  - Dilute the liposome suspension to an appropriate concentration with the same buffer used for hydration to avoid multiple scattering effects. The optimal concentration will depend on the DLS instrument.
- DLS Measurement:
  - Transfer the diluted sample to a clean cuvette.

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- Place the cuvette in the DLS instrument and allow it to equilibrate to the desired temperature.
- Perform the measurement, collecting data for a sufficient duration to ensure good statistics.
- The instrument's software will analyze the correlation function to provide the average hydrodynamic diameter and the polydispersity index (PDI), which is a measure of the width of the size distribution.

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Workflow for Characterizing DLPC Liposome Size using DLS.

Langmuir-Blodgett Trough: Unveiling Monolayer Properties

Principle: A Langmuir-Blodgett (LB) trough is a specialized apparatus used to form and characterize monomolecular films (monolayers) at an air-water interface. A solution of the amphiphilic molecule is spread on the surface of an aqueous subphase. Movable barriers compress the monolayer, and a sensitive balance measures the resulting change in surface pressure (the reduction in the surface tension of the pure subphase).

Application for DLPC: The LB trough is the primary instrument for determining the area per molecule of DLPC as a function of surface pressure. The resulting pressure-area isotherm provides a wealth of information about the phase behavior of the DLPC monolayer, including the identification of different phase transitions (e.g., from a gas-like to a liquid-expanded to a liquid-condensed phase) and the compressibility of the monolayer.

Experimental Protocol: Generating a Pressure-Area Isotherm for DLPC

- Trough Preparation:
  - Thoroughly clean the LB trough and barriers to ensure a pristine air-water interface.
  - Fill the trough with a high-purity aqueous subphase (e.g., ultrapure water or a buffer).

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- Monolayer Formation:
  - Prepare a dilute solution of DLPC in a volatile, water-immiscible organic solvent (e.g., chloroform).
  - Using a microsyringe, carefully deposit a known volume of the DLPC solution onto the subphase surface.
  - Allow sufficient time for the solvent to evaporate completely, leaving a monolayer of DLPC molecules at the interface.
- Isotherm Measurement:
  - Compress the monolayer at a constant, slow rate using the movable barriers.
  - Simultaneously, record the surface pressure as a function of the area of the monolayer.
  - The data is plotted as surface pressure (mN/m) versus the mean molecular area (Å²/molecule).

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Workflow for Determining the Area per Molecule of DLPC.

Concluding Remarks: DLPC as a Versatile Tool in Lipid Science

This technical guide has provided a comprehensive overview of the core physical characteristics of **1,2-dilauroyl-sn-glycero-3-phosphocholine**. Its low phase transition temperature, propensity to form thin, fluid bilayers, and its self-assembling properties make it a valuable asset in the toolkit of researchers and drug development professionals. A thorough understanding of its physical behavior, grounded in robust experimental methodologies, is the key to unlocking its full potential in designing innovative lipid-based systems with tailored properties. As the field of nanomedicine and membrane biophysics continues to evolve, the unique characteristics of lipids like DLPC will undoubtedly play a central role in driving future discoveries and advancements.

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